

Proper Disposal Procedures for (S)-5-Hexanolide: A Technical Guide

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Compound of Interest

Compound Name: (S)-5-Hexanolide

CAS No.: 16320-13-1

Cat. No.: B134414

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Part 1: Executive Summary & Chemical Profile

(S)-5-Hexanolide (also known as (S)-5-Methyl-

-valerolactone) is a cyclic ester used frequently as a chiral building block in pharmaceutical synthesis. While often perceived as a benign intermediate, its lactone structure dictates specific stability and toxicity considerations that mandate rigorous disposal protocols.

Critical Safety Directive: Treat **(S)-5-Hexanolide** as a Category 1 Serious Eye Damaging agent.[1] Direct contact can cause irreversible corneal injury. Disposal must prioritize thermal destruction (incineration) to prevent environmental accumulation and aquatic toxicity.

Chemical Identity Table

Parameter	Data
Chemical Name	(S)-5-Hexanolide
Synonyms	(S)-5-Methyl-delta-valerolactone; (6S)-6-methyloxan-2-one
CAS Number	16320-13-1
Molecular Formula	C ₆ H ₁₀ O ₂
Physical State	Colorless to pale yellow liquid
Flash Point	~112°C (Estimated based on -valerolactone analogs)
Solubility	Miscible in alcohol/organic solvents; hydrolyzes in water

Part 2: Hazard Assessment & Waste Classification

Before disposal, you must classify the waste stream.[2] This section synthesizes GHS (Globally Harmonized System) and RCRA (Resource Conservation and Recovery Act) standards.

GHS Hazard Classification

Based on structural analogs (e.g.,

-valerolactone, CAS 542-28-9), **(S)-5-Hexanolide** exhibits the following hazards:

- Eye Damage/Irritation (Category 1): Lactones can cause severe eye burns.
- Skin Irritation (Category 2): Moderate skin irritant.
- Aquatic Toxicity: Potential for long-term adverse effects in the aquatic environment due to hydrolytic degradation products (hydroxy acids) altering local pH.

RCRA Waste Classification (USA)

Under US EPA regulations (40 CFR Part 261), **(S)-5-Hexanolide** is not a P-listed or U-listed hazardous waste. Therefore, it is regulated based on its characteristics:

- Ignitability (D001): Unlikely. The flash point ($>100^{\circ}\text{C}$) typically exceeds the D001 threshold of 60°C (140°F). However, if dissolved in a flammable solvent (e.g., Ethyl Acetate), the entire mixture is D001.
- Corrosivity (D002): Negative. It is not aqueous with a $\text{pH} < 2$ or > 12.5 .
- Reactivity (D003): Negative. Stable under normal conditions, though capable of ring-opening polymerization.
- Toxicity (D004-D043): Not currently listed on the Toxicity Characteristic Leaching Procedure (TCLP) list.

Conclusion: Pure **(S)-5-Hexanolide** is generally classified as Non-Regulated Chemical Waste for transport but must be managed as Hazardous Waste by policy due to its biological activity and eye damage potential.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Substance or Stock Solutions

Use this for expired reagents or surplus pure liquid.

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container. Avoid metal containers if the material has degraded, as hydrolysis leads to acidic byproducts.
- Labeling: Affix a hazardous waste label.
 - Primary Constituent: **(S)-5-Hexanolide**.
 - Hazard Checkbox: Check "Irritant" and "Toxic".
- Segregation: Do not mix with strong bases (e.g., NaOH) or amines in the waste container.

- Reasoning: Bases catalyze the ring-opening hydrolysis, which is exothermic. In a closed waste drum, this heat evolution can pressurize the container.
- Final Disposal: Route to High-Temperature Incineration.
 - Mechanism: Incineration at $>1000^{\circ}\text{C}$ ensures complete oxidation of the lactone ring to CO_2 and H_2O , preventing environmental leaching.

Protocol B: Disposal of Reaction Mixtures (Solvent Streams)

Use this when the chemical is dissolved in solvents (e.g., DCM, THF).

- Solvent Compatibility: Determine the primary solvent.
 - Halogenated (DCM, Chloroform): Segregate into "Halogenated Waste".
 - Non-Halogenated (Acetone, Methanol): Segregate into "Non-Halogenated Organic Waste".
- Concentration Limit: If the concentration of **(S)-5-Hexanolide** is $>5\%$, note it explicitly on the tag.
- No Drain Disposal: NEVER pour lactone solutions down the sink.
 - Reasoning: Even if water-soluble, lactones hydrolyze to form hydroxy acids (5-hydroxyhexanoic acid), which can disrupt wastewater treatment bacterial cultures and violate local effluent permits.

Protocol C: Spill Cleanup & Solid Debris

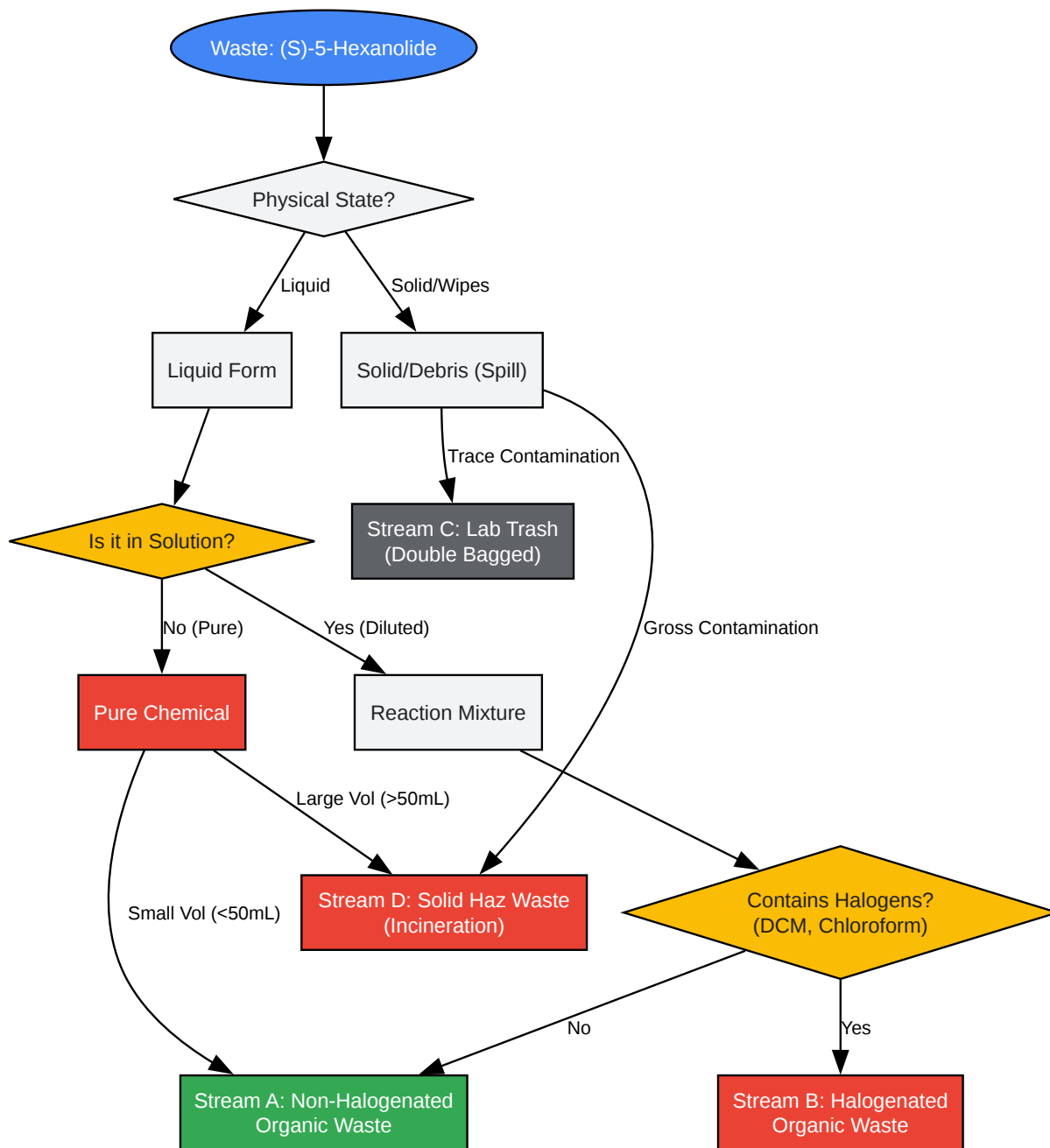
Use this for broken vials or benchtop spills.

- PPE Required: Safety goggles (chemical splash resistant), Nitrile gloves (double gloving recommended), and Lab coat.
- Containment: Surround the spill with an inert absorbent (Vermiculite or Sand).

- Avoid: Do not use cellulose-based absorbents (paper towels) for large spills if strong oxidizers are also present in the hood, though for pure lactone, paper is acceptable.
- Neutralization (Optional but Recommended for Large Spills): Treat the area with a mild aqueous solution of Sodium Carbonate (Soda Ash).
 - Chemistry: This hydrolyzes the lactone into the water-soluble sodium salt of the hydroxy acid, making it easier to wipe up.
- Collection: Scoop debris into a wide-mouth jar. Label as "Solid Hazardous Waste (Contaminated with Lactones)".

Part 4: Waste Stream Decision Logic (Visualization)

The following diagram illustrates the decision-making process for segregating **(S)-5-Hexanolide** waste streams to ensure compliance and safety.



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Caption: Decision tree for segregating **(S)-5-Hexanolide** waste based on physical state and solvent composition.

Part 5: Storage & Stability (Pre-Disposal)

Proper storage prevents the need for emergency disposal.[3]

- Moisture Sensitivity: Store in tightly sealed containers.
 - Mechanism: Atmospheric moisture causes hydrolysis, converting the lactone to 5-hydroxyhexanoic acid. This increases the acidity of the sample over time.
- Polymerization Risk: Avoid storage near initiators (alcohols, amines, strong acids).
 - Risk:[4][5] **(S)-5-Hexanolide** can undergo Ring-Opening Polymerization (ROP). While slow without a catalyst, long-term storage with impurities can lead to viscous oligomer formation.
- Cold Storage: Refrigeration (2-8°C) is recommended to maintain optical purity and prevent degradation.

Part 6: References

- PubChem. (n.d.). **(S)-5-Hexanolide** Compound Summary. National Library of Medicine. Retrieved February 26, 2026, from [\[Link\]](#)
- US Environmental Protection Agency. (2025). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR. Retrieved February 26, 2026, from [\[Link\]](#)
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